

Technical Guide: Physical Properties of 1,3-Dioxane-2-carboxylic acid ethyl ester

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Compound of Interest

Compound Name: *1,3-Dioxane-2-carboxylic acid ethyl ester*

Cat. No.: *B1320759*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dioxane-2-carboxylic acid ethyl ester, a heterocyclic ester, is a valuable intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its structural features, including the dioxane ring and the ethyl ester group, provide a versatile scaffold for the construction of more complex molecules. A thorough understanding of its physical properties is essential for its effective handling, characterization, and application in research and development. This guide provides a comprehensive overview of the known physical characteristics of **1,3-Dioxane-2-carboxylic acid ethyl ester**, presents standardized experimental protocols for their determination, and illustrates the logical workflow of its characterization.

Chemical Identity

Identifier	Value
IUPAC Name	ethyl 1,3-dioxane-2-carboxylate[1]
Synonyms	1,3-Dioxane-2-carboxylic acid ethyl ester, Ethyl 1,3-dioxane-2-carboxylate
CAS Number	90392-05-5[1][2][3]
Molecular Formula	C ₇ H ₁₂ O ₄ [1][2][3][4]
Molecular Weight	160.17 g/mol [1][4]
InChI	InChI=1S/C7H12O4/c1-2-9-6(8)7-10-4-3-5-11-7/h7H,2-5H2,1H3[1][4]
InChIKey	XGUQXVJIBJLCQY-UHFFFAOYSA-N[4]
SMILES	CCOC(=O)C1OCCCO1[3][4]

Physical Properties

The physical properties of **1,3-Dioxane-2-carboxylic acid ethyl ester** are summarized in the table below. These properties are crucial for its purification, storage, and use in chemical reactions.

Property	Value	Source
Appearance	Colorless to light yellow transparent liquid[2]	Guidechem
Odor	Light fruity aroma characteristic of esters[2]	Guidechem
Boiling Point	210-212 °C (at normal pressure)[2]	Guidechem
85-87 °C (at 10 mmHg)[2]	Guidechem	
Melting Point	Not applicable (liquid at room temperature); Freezing point is approximately -10 °C or below[2]	Guidechem
Density	No experimental data found.	
Refractive Index	1.435 (Predicted)[2]	Guidechem
Solubility	Readily soluble in organic solvents such as ethanol, ether, and dichloromethane.[2] Slightly soluble in water.[2]	Guidechem
Purity	95%, 95+ %[3][4]	Sigma-Aldrich, BOC Sciences, Synthonix

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1,3-Dioxane-2-carboxylic acid ethyl ester** are outlined below. These represent standard methodologies in organic chemistry.

Determination of Boiling Point

The boiling point can be determined by distillation.

- Apparatus: A standard distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. For reduced pressure distillation, a vacuum pump and a manometer are required.
- Procedure (Atmospheric Pressure):
 - Place a sample of **1,3-Dioxane-2-carboxylic acid ethyl ester** in the round-bottom flask along with a few boiling chips.
 - Assemble the distillation apparatus.
 - Heat the flask gently.
 - Record the temperature at which a steady stream of distillate is collected. This temperature range is the boiling point.
- Procedure (Reduced Pressure):
 - Follow the same procedure as for atmospheric distillation, but connect the apparatus to a vacuum pump.
 - Slowly reduce the pressure to the desired value (e.g., 10 mmHg).
 - Heat the flask and record the boiling point at the recorded pressure.

Determination of Refractive Index

The refractive index is measured using a refractometer.

- Apparatus: An Abbe refractometer or a digital refractometer.
- Procedure:
 - Calibrate the refractometer using a standard of known refractive index (e.g., distilled water).
 - Place a few drops of **1,3-Dioxane-2-carboxylic acid ethyl ester** onto the prism of the refractometer.

- Close the prism and allow the sample to equilibrate to the instrument's temperature (typically 20 °C or 25 °C).
- Read the refractive index from the scale or digital display.

Determination of Solubility

Solubility is determined by observing the miscibility of the compound in various solvents.

- Apparatus: Test tubes, vortex mixer.
- Procedure:
 - Place a small amount (e.g., 10 mg) of **1,3-Dioxane-2-carboxylic acid ethyl ester** into a series of test tubes.
 - Add a small volume (e.g., 1 mL) of a specific solvent (e.g., water, ethanol, ether, dichloromethane) to each test tube.
 - Vortex the mixture thoroughly.
 - Observe if the compound dissolves completely to form a clear solution.
 - Categorize the solubility as "soluble," "slightly soluble," or "insoluble."

Spectroscopic Analysis

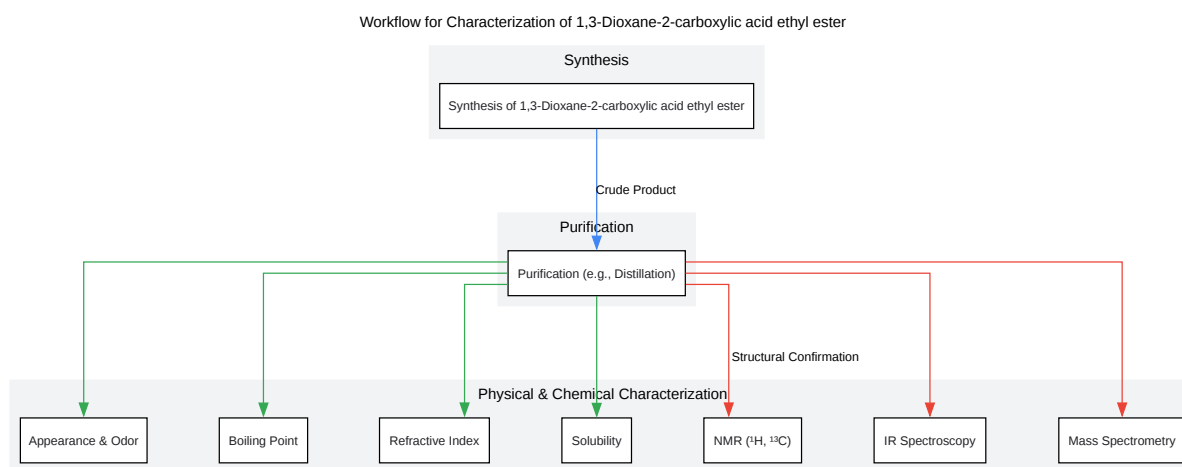
Spectroscopic methods are essential for the structural confirmation of **1,3-Dioxane-2-carboxylic acid ethyl ester**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Provides information about the number and types of protons and their connectivity.
 - ¹³C NMR: Provides information about the number and types of carbon atoms.
 - Sample Preparation: Dissolve a small amount of the sample in a deuterated solvent (e.g., CDCl₃) and place it in an NMR tube.

- Infrared (IR) Spectroscopy:
 - Identifies the functional groups present in the molecule. Key expected peaks would be around 1740 cm^{-1} for the C=O stretch of the ester and C-O stretches for the dioxane ring and ester.
 - Sample Preparation: A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr).
- Mass Spectrometry (MS):
 - Determines the molecular weight and provides information about the fragmentation pattern of the molecule.
 - Sample Introduction: The sample is introduced into the mass spectrometer, often via direct injection or coupled with a gas chromatograph (GC-MS).

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the synthesis and characterization of **1,3-Dioxane-2-carboxylic acid ethyl ester**.



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Caption: Workflow from synthesis to physical and chemical characterization.

Safety and Handling

While specific hazard information for **1,3-Dioxane-2-carboxylic acid ethyl ester** is limited, it is prudent to handle it with the care appropriate for a laboratory chemical.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Work in a well-ventilated area, such as a fume hood.
- Avoid inhalation, ingestion, and skin contact.

- Store in a cool, dry place away from incompatible materials. One supplier suggests refrigeration for storage.

Conclusion

This technical guide provides a consolidated resource on the physical properties of **1,3-Dioxane-2-carboxylic acid ethyl ester**. The tabulated data, standardized experimental protocols, and logical workflow diagram offer a comprehensive framework for researchers and professionals working with this compound. Accurate characterization of its physical properties is a fundamental prerequisite for its successful application in the synthesis of novel molecules with potential applications in drug discovery and development.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 1,3-Dioxane-2-carboxylic acid ethyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1320759#1-3-dioxane-2-carboxylic-acid-ethyl-ester-physical-properties]

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